

# Canine Model of Thrombosis for Orbofiban Evaluation: Application Notes and Protocols

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## Compound of Interest

Compound Name: Orbofiban

Cat. No.: B1677454

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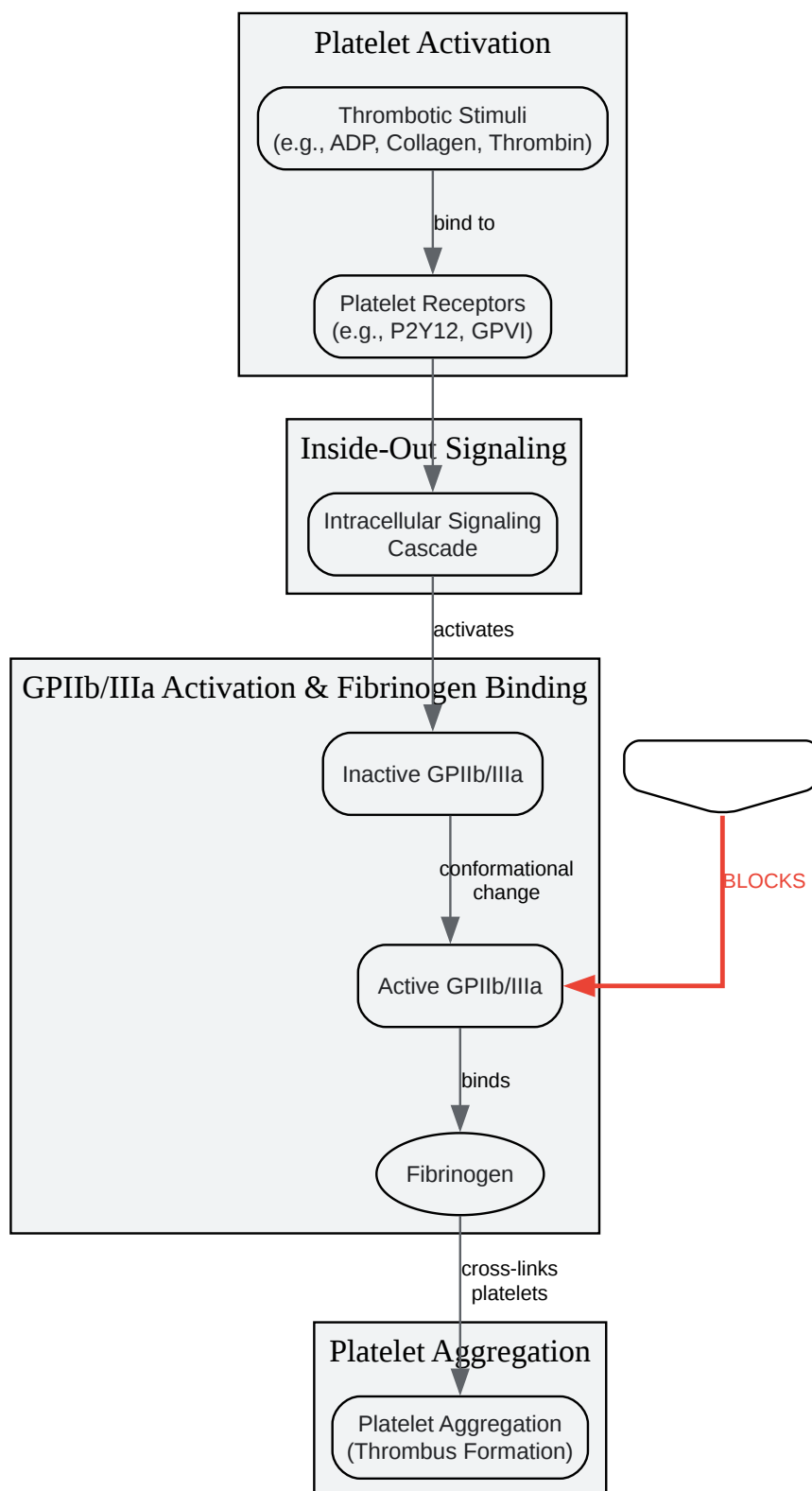
For Researchers, Scientists, and Drug Development Professionals

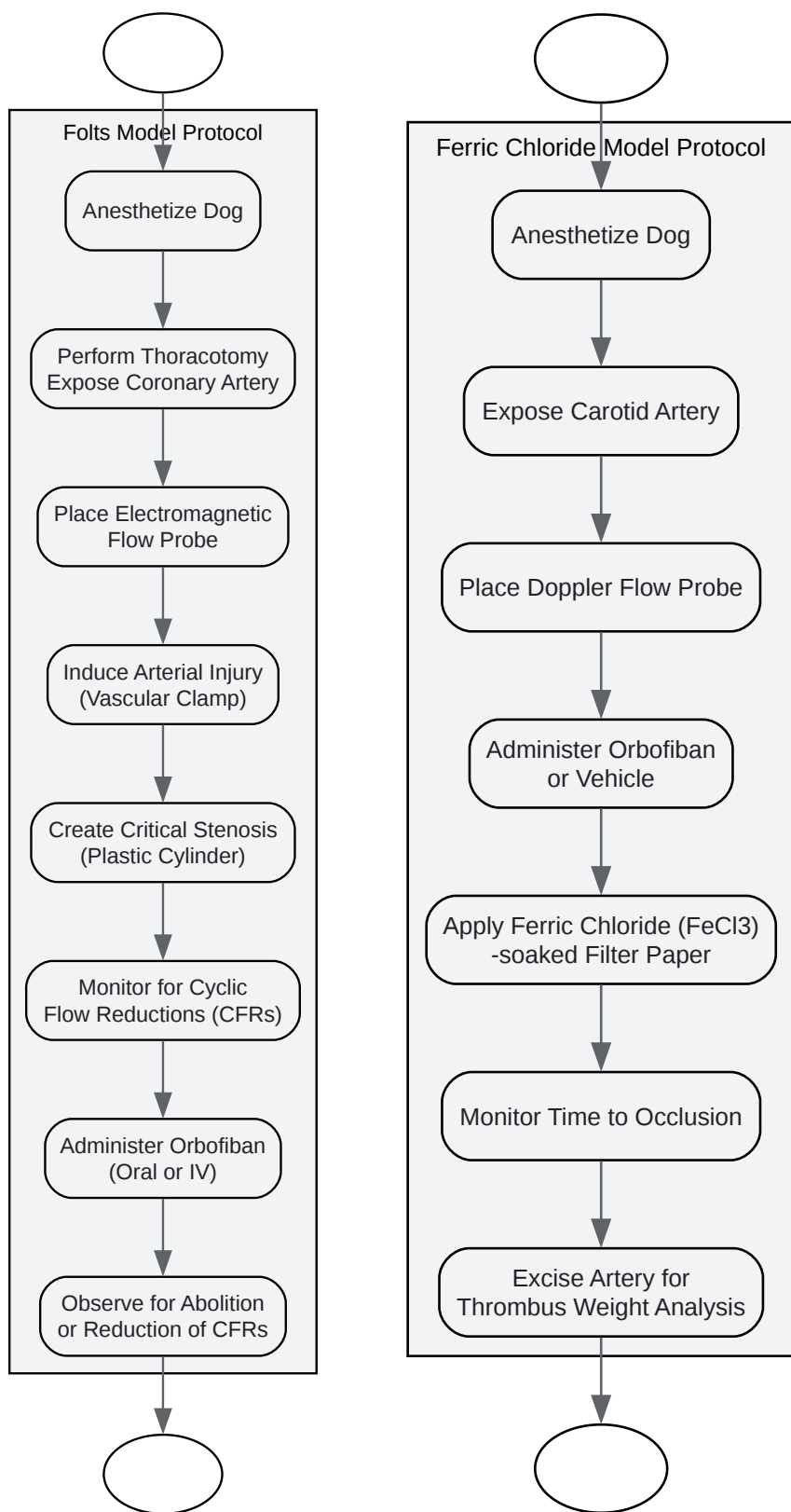
## Introduction

**Orbofiban** is an orally active, non-peptide antagonist of the platelet glycoprotein IIb/IIIa (GPIIb/IIIa) receptor. This receptor plays a crucial role in the final common pathway of platelet aggregation. By blocking the binding of fibrinogen to GPIIb/IIIa, **Orbofiban** effectively inhibits platelet aggregation induced by various agonists. Preclinical evaluation of such antithrombotic agents is critical, and the canine model of thrombosis provides a valuable in vivo system that closely mimics human physiology. This document provides detailed application notes and protocols for the evaluation of **Orbofiban** in a canine model of arterial thrombosis.

## Mechanism of Action of Orbofiban

**Orbofiban** exerts its antithrombotic effect by competitively inhibiting the binding of fibrinogen to the activated GPIIb/IIIa receptor complex on the surface of platelets. This blockage prevents the cross-linking of platelets, a critical step in the formation of a thrombus.





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